

A Comparative Guide to FMRFamide Signaling Pathways Across Invertebrate Phyla

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phe-Met-Arg-Phe Like Peptide,
Snail Helix aspersa*

Cat. No.: B549703

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-species comparison of FMRFamide (Phe-Met-Arg-Phe-NH₂) and FMRFamide-related peptide (FaRP) signaling pathways, with a focus on key invertebrate phyla: Mollusca, Arthropoda, and Nematoda. We present quantitative data on receptor-ligand interactions, detail the downstream signaling cascades, and provide established experimental protocols to facilitate further research in this critical area of neuroendocrinology.

Quantitative Comparison of FMRFamide Signaling Components

The following tables summarize the known quantitative data for FMRFamide receptors and their ligands across the three major invertebrate phyla. This data is essential for understanding the affinity and potency of these signaling molecules and for designing targeted therapeutic interventions.

Table 1: Receptor Binding Affinities (K_d) and Densities (B_{max})

Species	Receptor	Ligand	Radioligand	Tissue/ Cell Type	Kd (nM)	Bmax (fmol/mg protein)	Reference
Helix aspersa (Snail)	FMRFamide Receptor (High Affinity)	FMRFamide	125I- daYFnLR Famide	Brain membranes	14	85	[1]
Helix aspersa (Snail)	FMRFamide Receptor (Low Affinity)	FMRFamide	125I- daYFnLR Famide	Brain membranes	245	575	[1]

Table 2: Ligand Potency (EC50/IC50) at FMRFamide Receptors

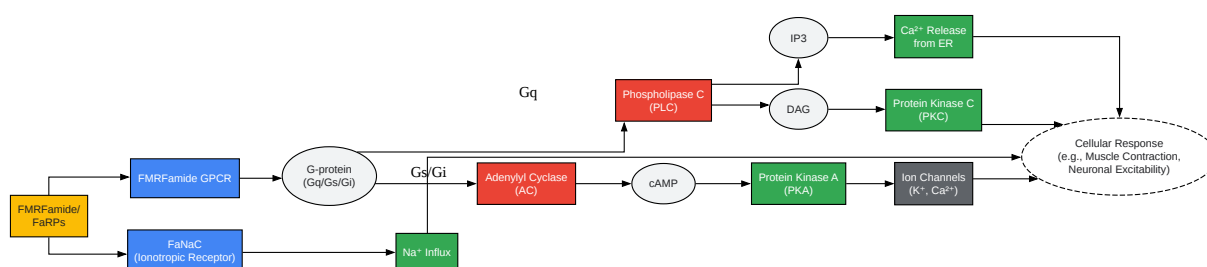
Species	Receptor	Ligand	Assay Type	EC50/IC50 (nM)	Reference
Aplysia californica (Sea slug)	apBuc/AstA-R	Buccalin Peptides (19 variants)	Cell-based functional assay	23 - 320	[2]
Helix aspersa (Snail)	FMRFamide Receptor	FMRFamide	Brain and heart receptor binding	~500	[1]
Helix aspersa (Snail)	FMRFamide Receptor	pQDPFLRFamide	Brain and heart receptor binding	~10,000	[1]
Drosophila melanogaster (Fruit fly)	DrmFMRFa-R	DPKQDFMR Famide, TPAEDFMRFamide, SDNFMRFamide, SPKQDFMR Famide, PDNFMRFamide	Functional receptor activation	Nanomolar concentrations	[3]
Caenorhabditis elegans (Nematode)	GNRR-1a	NLP-47	Receptor activation assay	150	[4]

Signaling Pathway Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate the known FMRFamide signaling pathways in molluscs, arthropods, and nematodes. These visualizations provide a clear overview of the molecular interactions from receptor activation to cellular response.

Molluscan FMRFamide Signaling

In molluscs, FMRFamide and related peptides can activate both G-protein coupled receptors (GPCRs) and, in some cases, ionotropic receptors (FaNaCs). GPCR activation can lead to the modulation of second messengers like cAMP and intracellular calcium, influencing neuronal activity and muscle contraction.[5][6]

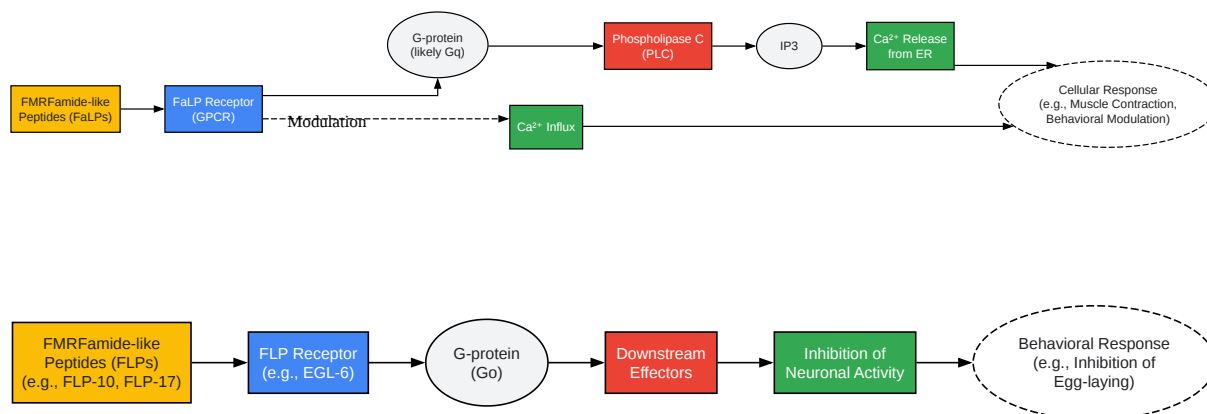


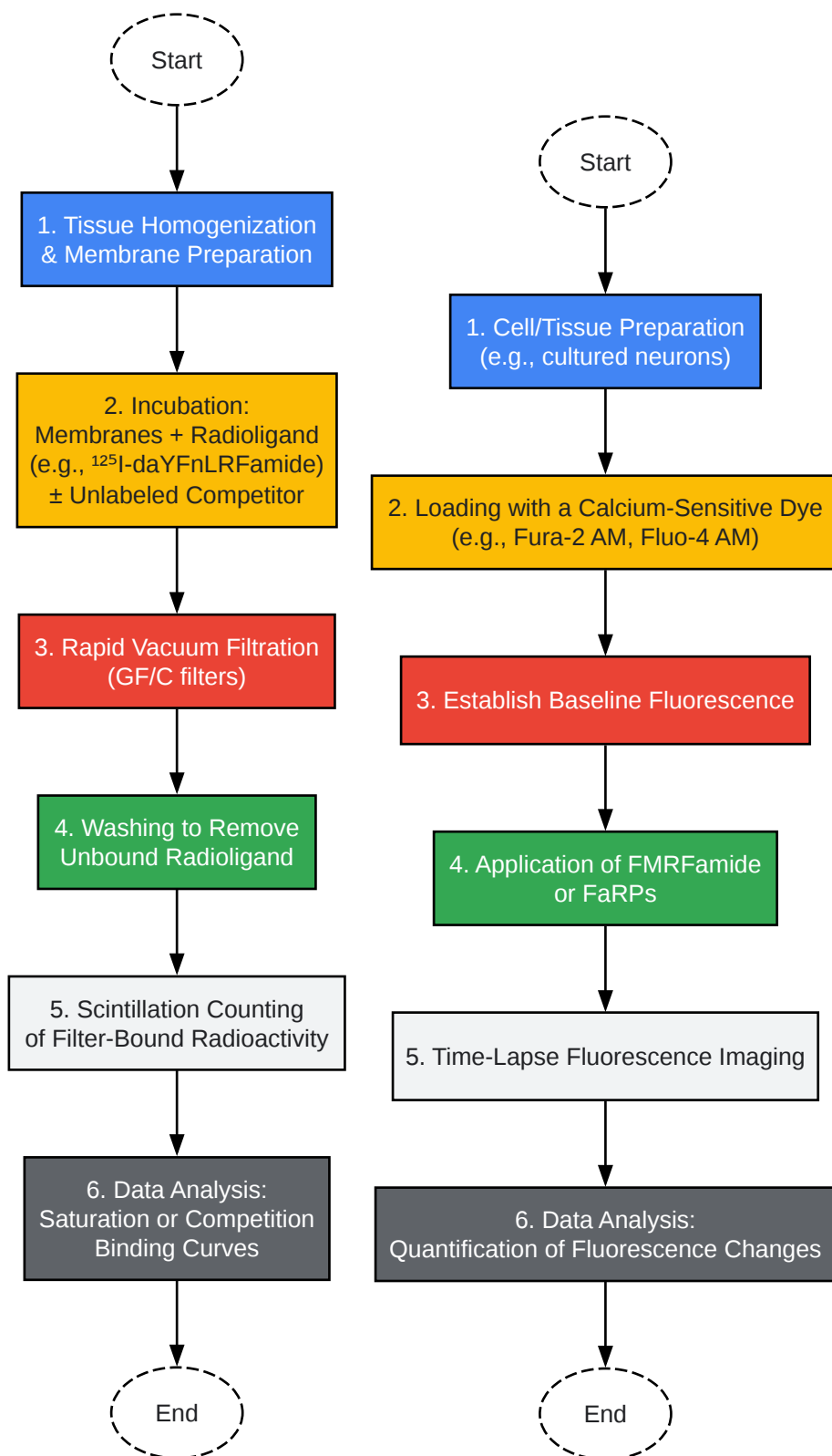
[Click to download full resolution via product page](#)

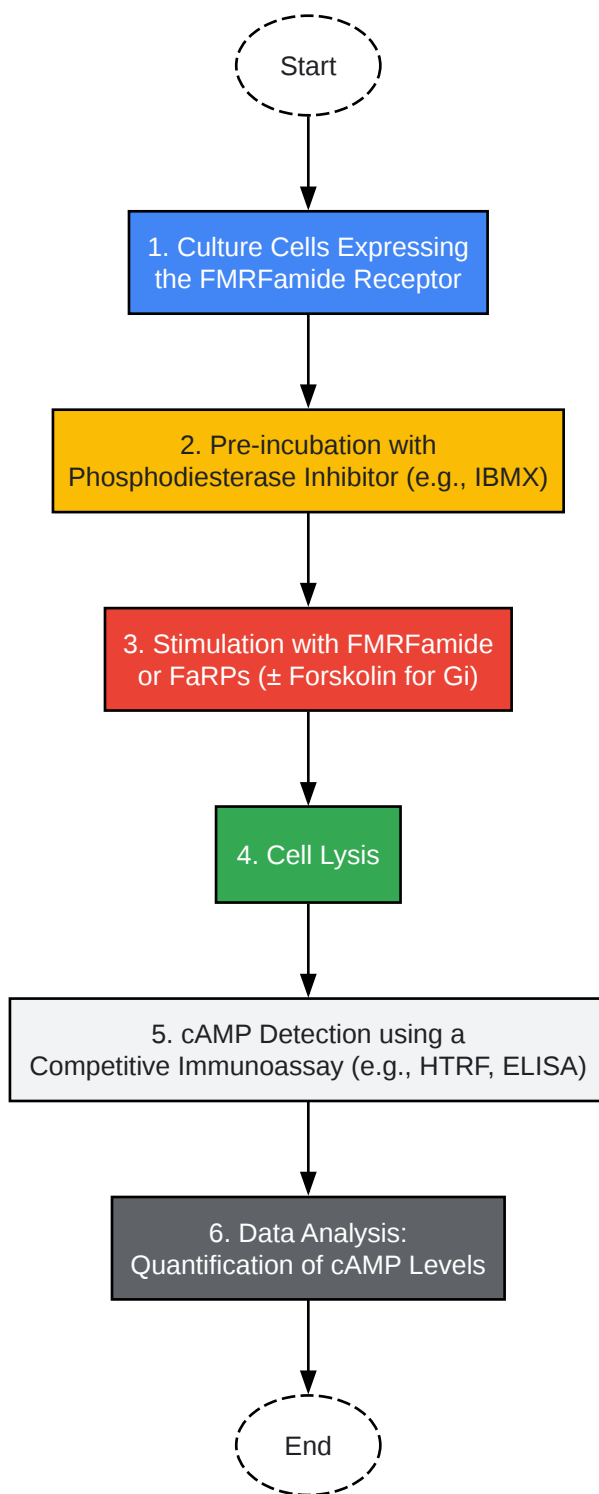
FMRFamide signaling pathways in molluscs.

Arthropod FMRFamide-like Peptide (FaLP) Signaling

In arthropods, FaLPs primarily act through GPCRs to modulate intracellular calcium levels, which in turn affects a wide range of physiological processes including muscle contraction, circadian rhythms, and reproduction.[6]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibition of *Caenorhabditis elegans* social feeding by FMRFamide-related peptide activation of NPR-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Identification of a G Protein-Coupled Receptor for Buccalin-Type Peptides in the Mollusk *Aplysia*: Evolutionary Insights into Neuropeptide Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. FMRFamide related peptide ligands activate the *Caenorhabditis elegans* orphan GPCR Y59H11AL.1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | Neuropeptide GPCRs in *C. elegans* [frontiersin.org]
- 5. Multiple receptor sites for a molluscan peptide (FMRFamide) and related peptides of *Helix* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The neuropeptide FMRF-amide decreases both the Ca^{2+} conductance and a cyclic 3',5'-adenosine monophosphate-dependent K^{+} conductance in identified molluscan neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to FMRFamide Signaling Pathways Across Invertebrate Phyla]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b549703#cross-species-comparison-of-fmrfamide-signaling-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com